

# Application Note: In-situ U-Pb Geochronology of Uraninite using LA-ICP-MS

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## Compound of Interest

Compound Name: *Uraninite*

Cat. No.: *B1619181*

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## Introduction

Uranium-lead (U-Pb) dating is a highly precise and robust radiometric dating method used to determine the age of geological materials.[1] The technique relies on the two independent decay chains of uranium isotopes ( $^{238}\text{U}$  to  $^{206}\text{Pb}$  and  $^{235}\text{U}$  to  $^{207}\text{Pb}$ ) with well-constrained half-lives, providing a reliable geochronometer for rocks aged from approximately 1 million to over 4.5 billion years.[1] **Uraninite** ( $\text{UO}_2$ ), a primary uranium ore mineral, is an ideal candidate for U-Pb dating to constrain the timing of mineralization events.[2][3] In-situ analysis using Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS) offers significant advantages over traditional methods, including high spatial resolution (10–25  $\mu\text{m}$  spots), minimal sample preparation, and rapid analysis, allowing for the direct dating of **uraninite** within its textural context.[4]

This application note provides a detailed protocol for the in-situ U-Pb dating of **uraninite** using LA-ICP-MS, aimed at researchers and scientists in geochemistry and material sciences.

## Principle of the Method

The LA-ICP-MS U-Pb dating technique involves several key steps:

- **Laser Ablation:** A high-energy, focused laser beam (typically a 193 nm ArF excimer laser) is directed onto the surface of a **uraninite** grain.[5] The laser ablates a microscopic amount of material, creating a fine aerosol of particles.

- **Aerosol Transport:** The aerosol is transported from the ablation cell into the ICP-MS instrument by a flow of inert carrier gases (typically Helium and Argon).<sup>[5]</sup>
- **Ionization:** The aerosol enters the high-temperature (6000–8000 K) argon plasma of the ICP, where the particles are efficiently decomposed, atomized, and ionized.
- **Mass Spectrometry:** The resulting ions are extracted into a mass spectrometer, which separates them based on their mass-to-charge ratio. Sensitive detectors then measure the ion intensities for the isotopes of interest (e.g.,  $^{204}\text{Pb}$ ,  $^{206}\text{Pb}$ ,  $^{207}\text{Pb}$ ,  $^{235}\text{U}$ ,  $^{238}\text{U}$ ).
- **Age Calculation:** By measuring the ratios of radiogenic lead isotopes ( $^{206}\text{Pb}$ ,  $^{207}\text{Pb}$ ) to parent uranium isotopes ( $^{238}\text{U}$ ,  $^{235}\text{U}$ ), and correcting for common lead and instrumental mass fractionation, two independent ages can be calculated. These are typically plotted on a Tera-Wasserburg or Concordia diagram to determine the final, most accurate age.<sup>[6][7]</sup>

## Experimental Protocols

### Sample Preparation

Proper sample preparation is critical for obtaining high-quality data.

- **Mounting:** **Uraninite** grains or rock chips containing **uraninite** are mounted in a one-inch epoxy resin block.
- **Polishing:** The mount is ground and polished using a series of diamond pastes to expose a flat, smooth, and unscratched surface of the **uraninite** crystals.
- **Cleaning:** The polished mount is thoroughly cleaned, typically using ultrapure water in an ultrasonic bath, to remove any contaminants from the surface.<sup>[8]</sup>
- **Imaging (Optional but Recommended):** Prior to analysis, the **uraninite** grains should be imaged using a Scanning Electron Microscope (SEM) in Back-Scattered Electron (BSE) mode. This helps to identify internal structures, fractures, and inclusions that should be avoided during laser ablation.<sup>[9]</sup>

### Instrumentation and Analytical Conditions

The analysis is performed using a laser ablation system coupled to an ICP-MS. A femtosecond (fs) laser is considered to produce fewer matrix effects compared to a nanosecond (ns) laser.[9]

Table 1: Typical LA-ICP-MS Operating Conditions for **Uraninite** U-Pb Dating

Parameter	Typical Value / Setting	Reference
Laser Ablation System		
Laser Type	193 nm ArF Excimer (fs or ns)	[5]
Laser Fluence	3.5 - 8 J/cm <sup>2</sup>	[4][8]
Spot Size	10 - 32 µm	[4][9]
Repetition Rate	1 - 10 Hz	[8][9]
Carrier Gas (He) Flow	~0.7 L/min	[5]
Makeup Gas (Ar) Flow	~0.8 L/min	[9]
ICP-MS System		
RF Power	1350 - 1550 W	
Plasma Gas Flow	14 - 16 L/min	
Auxiliary Gas Flow	0.8 - 1.0 L/min	
Detector Mode	Ion Counting / SEM	[8]
Isotopes Measured	<sup>204</sup> Pb, <sup>206</sup> Pb, <sup>207</sup> Pb, <sup>235</sup> U, <sup>238</sup> U (and optionally <sup>202</sup> Hg, <sup>232</sup> Th)	[8]

## Analytical Sequence and Standardization

A typical analytical sequence involves running standards and samples in a repeating block.

- Gas Blank: Measure the background signal with the laser off for 20-30 seconds before each analysis.[8]
- Ablation: Ablate the sample or standard for 40-60 seconds to acquire time-resolved data.[8]

- Standardization:
  - Primary Standard: A well-characterized reference material is used to correct for instrument-induced mass bias and downhole Pb/U fractionation. While zircon standards like M257 or 91500 are often used, they can introduce errors due to matrix mismatch with **uraninite**.[\[5\]](#)[\[9\]](#)
  - Matrix-Matched Standard: Using a **uraninite** standard is highly recommended for accurate age determination.[\[9\]](#)
  - Secondary Standard: A second, well-characterized standard is analyzed as an "unknown" to validate the accuracy and reproducibility of the session.
- Analysis Block: A common practice is to analyze the primary standard twice at the beginning of a run, followed by a block of 5-10 unknown sample spots, and then re-analyzing the primary and secondary standards.[\[9\]](#)

Table 2: Common Reference Materials for U-Pb Dating

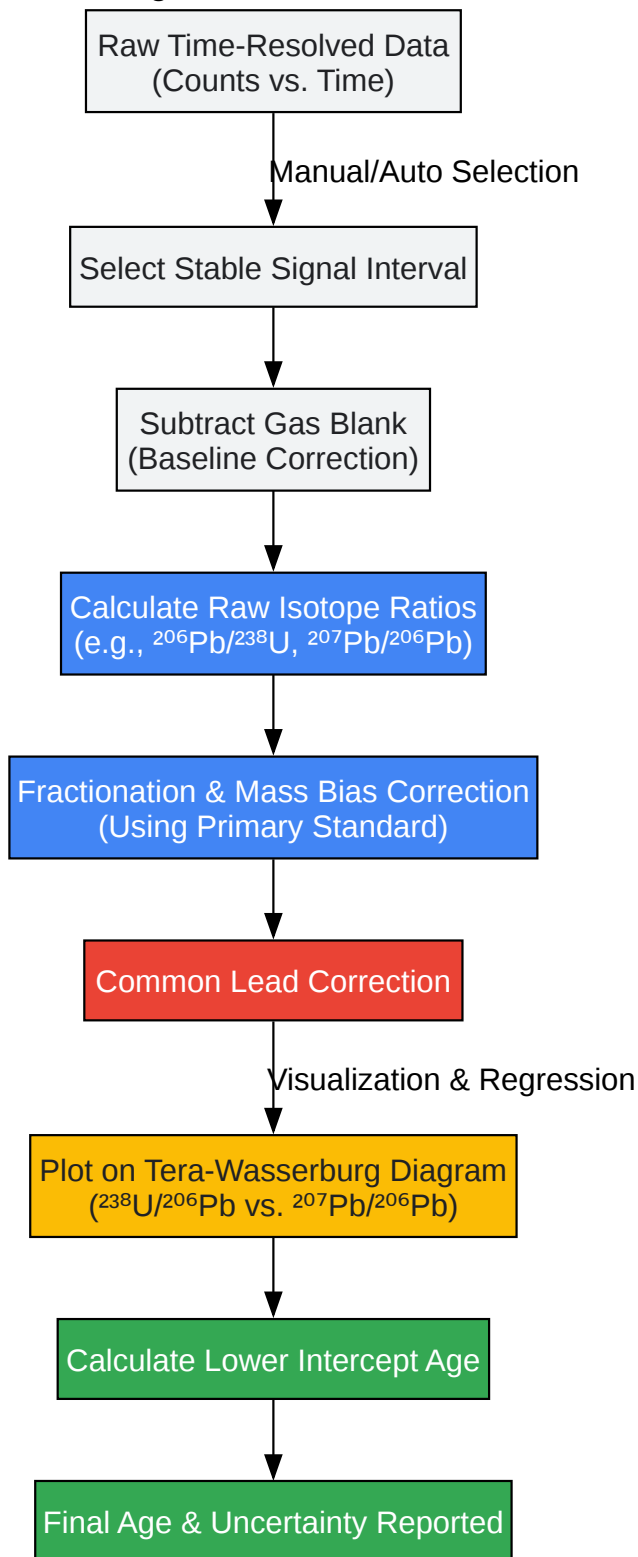
Reference Material	Mineral	Age (Ma)	Notes	Reference
GBW04420	Uraninite	69.8 ± 0.6	Chinese national standard; ideal for matrix-matching.	[5]
Zambia Uraninite	Uraninite	540 ± 4	Used as a standard in SIMS analysis; applicable to LA-ICP-MS.	[2]
M257	Zircon	561.3	Commonly used, but may cause matrix effects with uraninite.	[9]
91500	Zircon	1062.4	Widely available zircon standard.	[9]
GJ-1	Zircon	~600	Another common zircon standard.	[9]

## Data Processing and Age Calculation

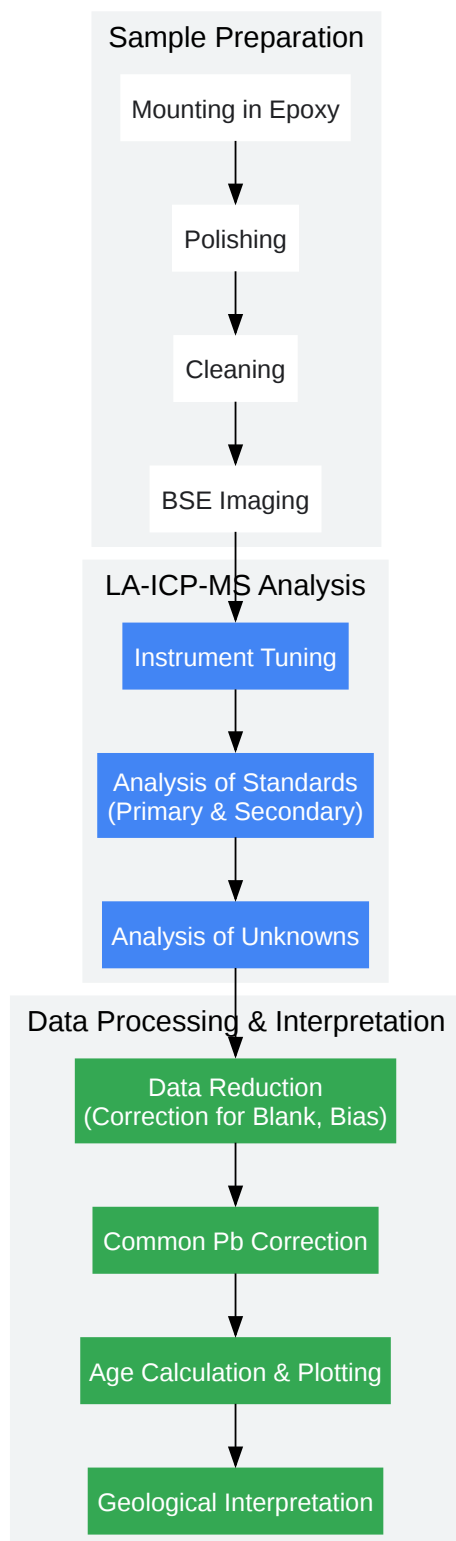
Data processing is performed offline using specialized software such as ICPMSDataCal or Iolite.[8][9] The process involves correcting for various factors to obtain the final age.

## Workflow for Data Processing and Age Calculation

## Data Processing Workflow for Uraninite U-Pb Dating



## Overall Experimental Workflow

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